

A Comprehensive Technical Guide to Ethyl 2-bromohexanoate: Properties, Analysis, and Quality Control

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Compound of Interest

Compound Name: *Ethyl 2-bromohexanoate*

Cat. No.: *B1294297*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the physicochemical properties of **Ethyl 2-bromohexanoate**, detailed experimental protocols for their determination, and a recommended quality control workflow for its synthesis and purification. This document is intended to serve as a valuable resource for professionals in research, development, and quality assurance within the pharmaceutical and chemical industries.

Core Physicochemical Properties

A thorough understanding of the physical and chemical characteristics of **Ethyl 2-bromohexanoate** is fundamental for its application in further synthetic processes and drug development. The key quantitative data for this compound are summarized below.

Property	Value	Source
Molar Mass	223.11 g/mol	[1] [2] [3] [4]
Refractive Index (n _{20/D})	1.45 (lit.)	[4] [5]
Molecular Formula	C ₈ H ₁₅ BrO ₂	[1]
Density	1.221 g/mL at 25 °C (lit.)	[4] [5]
Boiling Point	213-215 °C (lit.)	[4] [5]

Experimental Protocols

Accurate determination of the physicochemical properties of **Ethyl 2-bromohexanoate** is crucial for its identification and quality assessment. The following sections detail the methodologies for measuring its refractive index and molar mass.

Determination of Refractive Index

The refractive index of a liquid is a measure of how light propagates through it and is a critical parameter for purity assessment. Several methods can be employed for this measurement.

1. Abbe Refractometer: This is the most common and straightforward method for determining the refractive index of liquids.

- Principle: The Abbe refractometer measures the critical angle of total internal reflection of a thin layer of the liquid sample placed between two prisms.
- Procedure:
 - Calibrate the instrument using a standard of known refractive index (e.g., distilled water).
 - Apply a few drops of **Ethyl 2-bromohexanoate** onto the surface of the measuring prism.
 - Close the prism assembly to spread the liquid into a thin film.
 - While looking through the eyepiece, adjust the control knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.

- If necessary, adjust the dispersion compensator to eliminate any color fringe at the boundary.
- Read the refractive index value directly from the instrument's scale.
- Perform the measurement at a constant temperature, typically 20°C, as the refractive index is temperature-dependent.

2. Michelson Interferometer: For higher precision measurements, a Michelson interferometer can be utilized.[1]

- Principle: This method measures the change in the optical path length of a laser beam as it passes through the liquid sample.[1] The refractive index is determined by counting the interference fringes that shift as the sample is introduced into or removed from the light path, or as the path length through the sample is varied.[1]
- Procedure:
 - Set up the Michelson interferometer with a stable laser source.
 - A transparent cell of known path length is placed in one arm of the interferometer.
 - Initially, the cell is empty (filled with air), and the interference fringe pattern is recorded.
 - The liquid sample (**Ethyl 2-bromohexanoate**) is then introduced into the cell.
 - The introduction of the liquid changes the optical path length, causing a shift in the interference fringes.
 - The number of fringes that shift is carefully counted.
 - The refractive index of the liquid can be calculated using the number of fringe shifts, the wavelength of the laser, and the path length of the cell.

Determination of Molar Mass

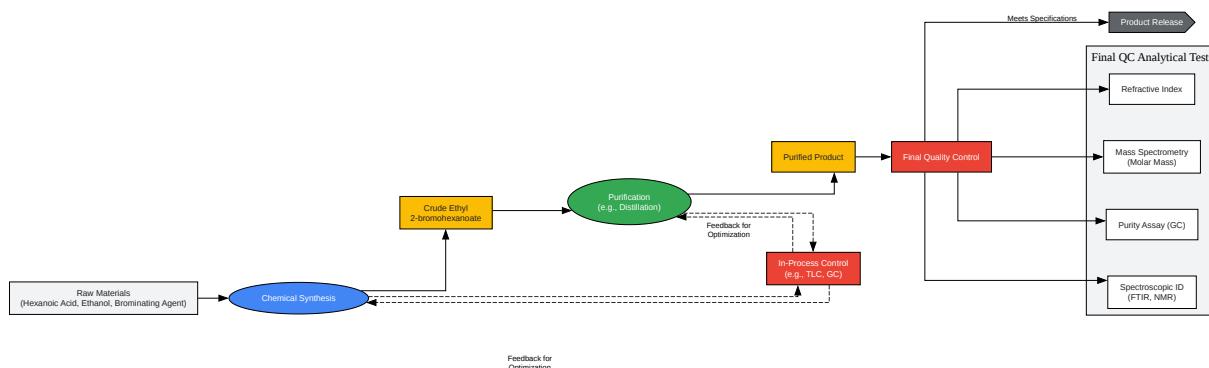
Mass spectrometry is the definitive technique for determining the molar mass of a compound with high accuracy and sensitivity.[6][7]

1. Electron Ionization Mass Spectrometry (EI-MS):

- Principle: In the ion source of the mass spectrometer, molecules of the sample are bombarded with a high-energy electron beam. This causes the molecule to lose an electron, forming a positively charged molecular ion ($M+\bullet$). The mass analyzer then separates these ions based on their mass-to-charge ratio (m/z). The peak with the highest m/z value in the mass spectrum typically corresponds to the molecular ion, from which the molar mass is determined.[\[8\]](#)
- Procedure:
 - Sample Introduction: A small, diluted sample of **Ethyl 2-bromohexanoate** is introduced into the mass spectrometer. For volatile liquids, this is typically done via a heated inlet system or by direct injection.[\[9\]](#)
 - Ionization: The sample molecules are vaporized and then ionized by an electron beam in the ion source.[\[9\]](#)
 - Mass Analysis: The resulting ions are accelerated and passed through a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them according to their m/z ratio.[\[9\]](#)
 - Detection: The separated ions are detected, and their abundance is recorded.[\[9\]](#)
 - Data Analysis: The output is a mass spectrum, which is a plot of ion abundance versus m/z . The peak corresponding to the intact molecular ion is identified to determine the molar mass of the compound. For **Ethyl 2-bromohexanoate**, a prominent peak at an m/z corresponding to the molecular weight of approximately 223.11 would be expected.

Quality Control Workflow for Ethyl 2-bromohexanoate Synthesis

Ensuring the purity and identity of synthesized **Ethyl 2-bromohexanoate** is paramount, especially in the context of drug development. A robust quality control (QC) workflow integrates analytical checks at various stages of the manufacturing process.[\[10\]](#)[\[11\]](#)



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Caption: Quality Control Workflow for **Ethyl 2-bromohexanoate** Synthesis.

This diagram illustrates a logical progression from raw materials to the final, quality-assured product. In-process controls are vital for monitoring the reaction and purification steps, allowing for real-time adjustments.^[12] The final quality control stage confirms the identity, purity, and key physicochemical properties of the **Ethyl 2-bromohexanoate** before its release for further use.

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